

In-Depth Technical Guide: Health and Safety of 7-Bromonaphthalen-2-ol

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Compound of Interest

Compound Name: 7-Bromonaphthalen-2-ol

Cat. No.: B055355

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research, scientific, and drug development professionals. **7-Bromonaphthalen-2-ol** is a chemical compound for research use only and should be handled by trained professionals. The information herein is a collation of publicly available data and is not an exhaustive toxicological profile. All handling and experimental procedures should be conducted in accordance with institutional and national safety guidelines.

Chemical and Physical Properties

7-Bromonaphthalen-2-ol, a brominated derivative of 2-naphthol, is a solid organic compound. Its chemical structure and properties are foundational to understanding its reactivity and biological interactions.





Property	Value	Source
CAS Number	116230-30-9	[1][2]
Molecular Formula	C ₁₀ H ₇ BrO	[1][2]
Molecular Weight	223.07 g/mol	[1][2]
Appearance	White to light yellow powder/crystal	[3]
Melting Point	133-138 °C	[3]
Boiling Point (Predicted)	353.8 ± 15.0 °C	
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	[4]

Hazard Identification and Safety Precautions

7-Bromonaphthalen-2-ol is classified as a hazardous substance. Adherence to safety protocols is crucial to minimize exposure and associated risks.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	 alt text	Warning	H302: Harmful if swallowed.[5]
Skin Corrosion/Irritation	Category 2	 alt text	Warning	H315: Causes skin irritation.[5]
Serious Eye Damage/Eye Irritation	Category 1	 alt text	Danger	H318: Causes serious eye damage.[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	 alt text	Warning	H335: May cause respiratory irritation.[5]

Precautionary Statements

The following precautionary statements are recommended for handling **7-Bromonaphthalen-2-ol**:

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[5]
P264	Wash skin thoroughly after handling.[5]	
P270	Do not eat, drink or smoke when using this product.[5]	
P271	Use only outdoors or in a well-ventilated area.[5]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5]	
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[5]
P302+P352	IF ON SKIN: Wash with plenty of water.[5]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]	
P310	Immediately call a POISON CENTER/doctor.[5]	
Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.[5]

P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

First Aid Measures

Exposure Route	First Aid Instructions
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [6]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothes and shoes. Get medical attention if irritation occurs. [6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention. [6]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Call a physician or poison control center immediately. [7]

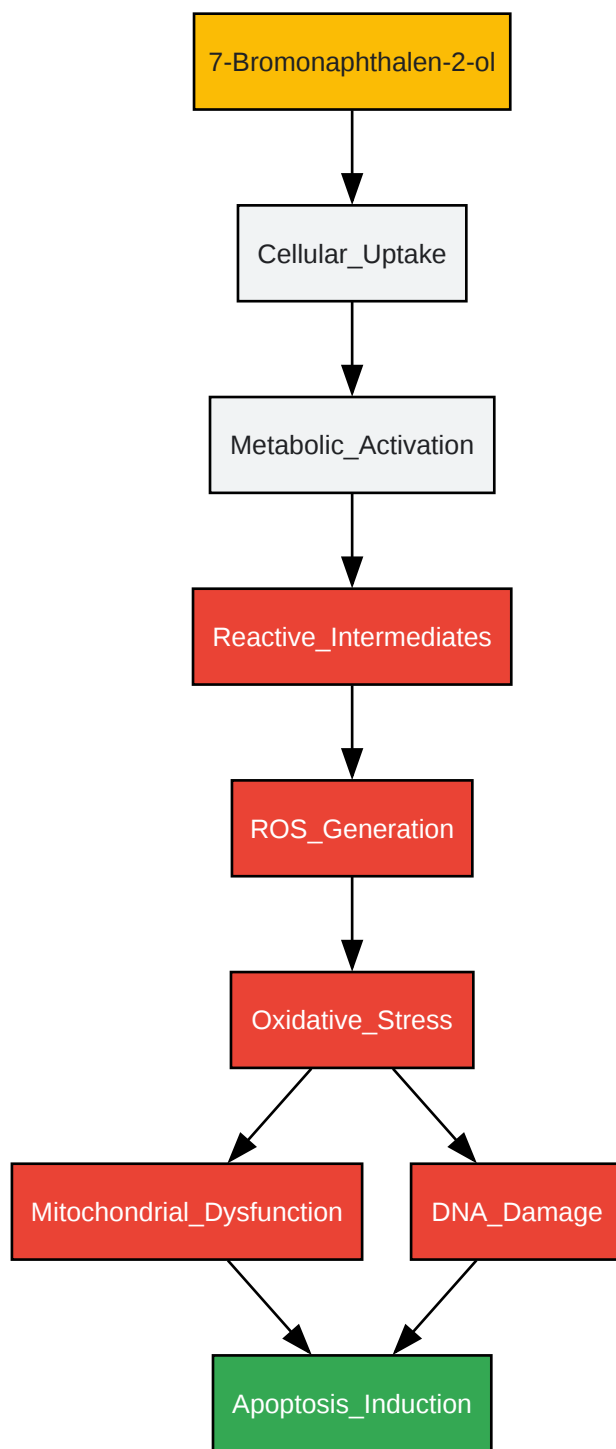
Toxicological Data (Based on Analogous Compounds)

Specific quantitative toxicological data for **7-Bromonaphthalen-2-ol** is not readily available in the public domain. The following data for related compounds is provided for context and to guide preliminary risk assessment. It is crucial to note that these values may not be representative of **7-Bromonaphthalen-2-ol**.

Compound	Test	Species	Route	Value
1-Bromonaphthalene	LD50	Rat	Oral	1540 mg/kg
2-Naphthol	LD50	Rat	Oral	1960 mg/kg
2,4,6-Tribromophenol	NOAEL	Rat	Oral (28-day)	100 mg/kg/day
2,4,6-Tribromophenol	LOAEL	Rat	Oral (28-day)	300 mg/kg/day

Potential Biological Effects and Signaling Pathways (Hypothetical)

While the specific mechanism of action for **7-Bromonaphthalen-2-ol** has not been elucidated, substituted naphthols are known to exhibit a range of biological activities. Based on related compounds, a potential mechanism of cytotoxicity could involve the induction of oxidative stress, leading to apoptosis.



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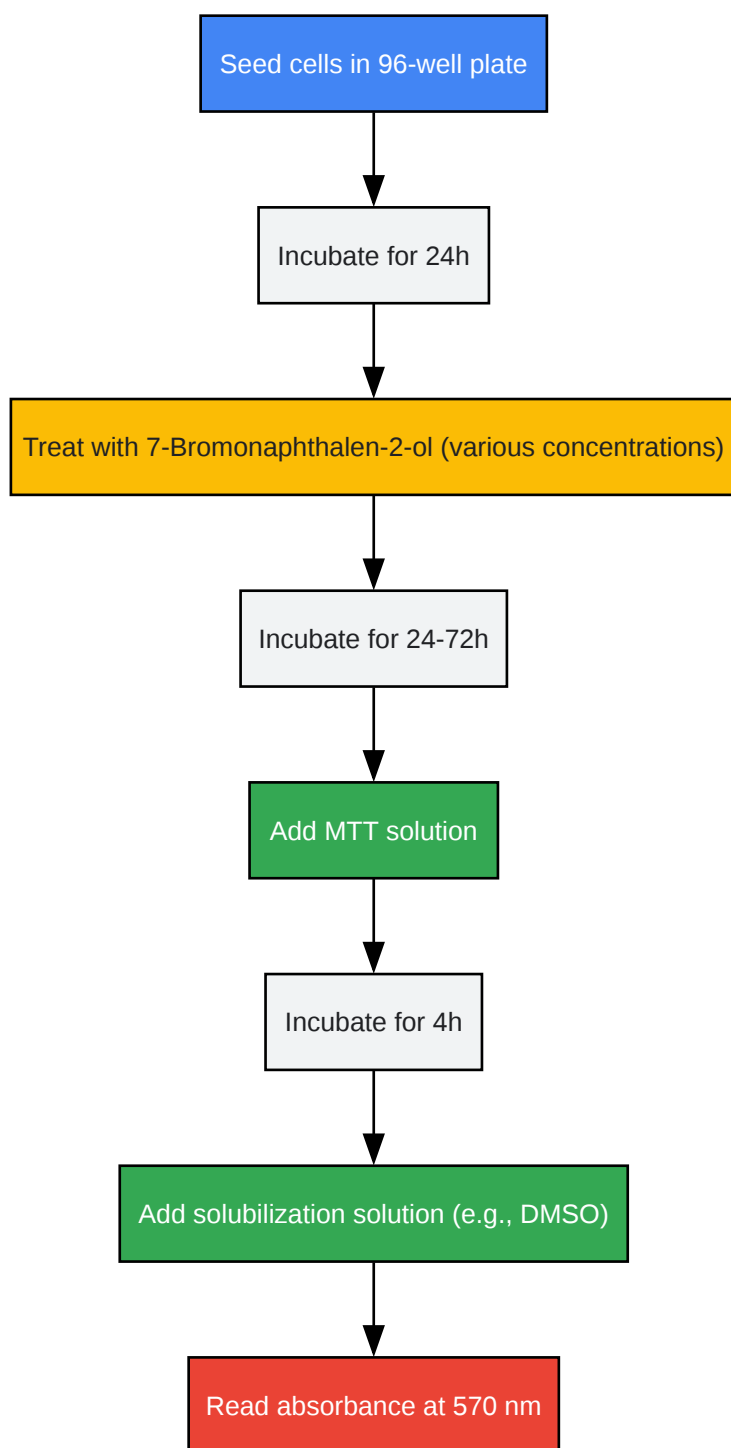
Caption: Hypothetical signaling pathway for **7-Bromonaphthalen-2-ol** induced cytotoxicity.

Experimental Protocols

The following are generalized protocols for key toxicological assays. These should be adapted and optimized for the specific experimental context.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol outlines a method to assess the cytotoxic effects of **7-Bromonaphthalen-2-ol** on a mammalian cell line.



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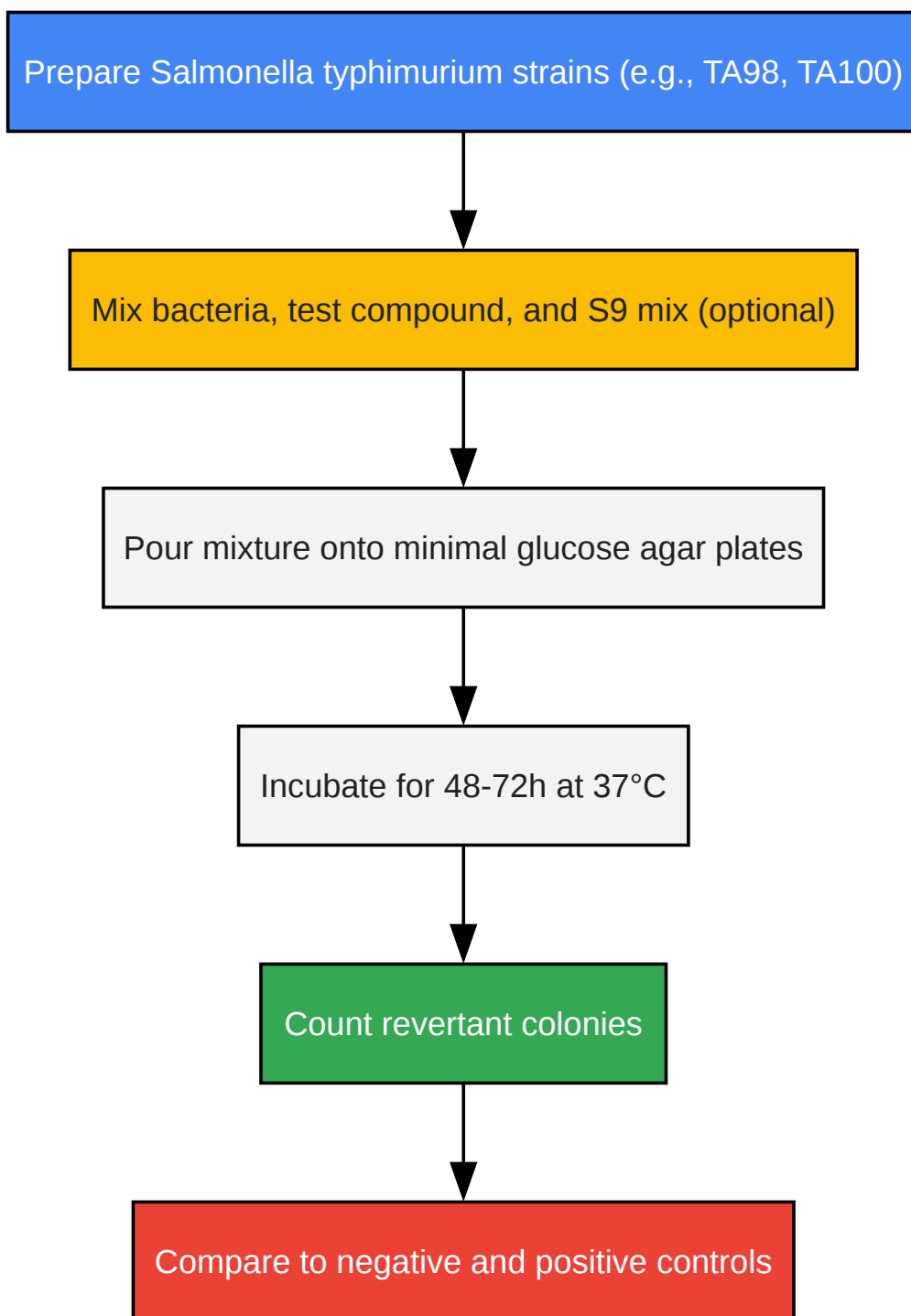
Caption: Experimental workflow for the MTT cytotoxicity assay.

Methodology:

- **Cell Seeding:** Plate a suitable cell line (e.g., HeLa, HepG2) in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete culture medium. Incubate for 24 hours at 37°C in a humidified 5% CO₂ atmosphere.
- **Compound Treatment:** Prepare a stock solution of **7-Bromonaphthalen-2-ol** in a suitable solvent (e.g., DMSO). Make serial dilutions in culture medium to achieve the desired final concentrations. Replace the medium in the wells with 100 μ L of the compound-containing medium. Include vehicle control wells (medium with the same concentration of DMSO) and untreated control wells.
- **Incubation:** Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified 5% CO₂ atmosphere.
- **MTT Addition:** Add 10 μ L of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS) to each well.
- **Formazan Formation:** Incubate the plate for 4 hours at 37°C.
- **Solubilization:** Carefully remove the medium and add 100 μ L of a solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl) to each well to dissolve the formazan crystals.
- **Absorbance Reading:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the untreated control and determine the IC₅₀ value (the concentration of the compound that inhibits cell growth by 50%).

Bacterial Reverse Mutation Assay (Ames Test)

This protocol is a screening test for the mutagenic potential of **7-Bromonaphthalen-2-ol**.



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Caption: Experimental workflow for the Ames test.

Methodology:

- **Strain Preparation:** Grow overnight cultures of appropriate *Salmonella typhimurium* histidine auxotroph strains (e.g., TA98, TA100) in nutrient broth.
- **Metabolic Activation:** The test can be performed with and without a metabolic activation system (S9 fraction from rat liver homogenate) to detect mutagens that require metabolic activation.
- **Exposure:** In a test tube, combine the bacterial culture, the test compound at various concentrations, and either the S9 mix or a buffer.
- **Plating:** Add molten top agar containing a trace amount of histidine to the test tube, mix, and pour the contents onto a minimal glucose agar plate. The limited histidine allows for a few cell divisions, which is necessary for mutagenesis to occur.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Colony Counting:** Count the number of revertant colonies (colonies that have regained the ability to synthesize histidine) on each plate.
- **Data Analysis:** A compound is considered mutagenic if it causes a dose-dependent increase in the number of revertant colonies compared to the negative (solvent) control, and this increase is statistically significant. Positive controls with known mutagens should be run in parallel.

Handling and Storage

- **Engineering Controls:** Use only in a well-ventilated area, preferably in a chemical fume hood.
[\[7\]](#)
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Wear chemical safety goggles and/or a face shield.[\[5\]](#)
 - **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[\[5\]](#)
 - **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator.[\[7\]](#)

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.[5]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as oxidizing agents.[4][7]

Disposal Considerations

Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.[5]

This technical guide provides a summary of the available health and safety information for **7-Bromonaphthalen-2-ol**. Due to the limited specific toxicological data, a cautious approach is warranted, and all handling should be performed by qualified individuals in a controlled laboratory setting.

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